

FAN7602 Green Current Mode PWM Controller: A Technical Deep Dive

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Compound of Interest

Compound Name:	AN7602
CAS No.:	2803552-55-6
Cat. No.:	B13688822

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The **FAN7602** is a green current mode Pulse Width Modulation (PWM) controller designed for offline adapter applications, as well as auxiliary power supplies for devices such as DVD players, VCRs, and LCD monitors.[1][2] This controller integrates a high-voltage startup switch and utilizes burst-mode operation to minimize power consumption in standby mode.[1][2] Key features include a fixed 65kHz switching frequency with frequency modulation to reduce Electro-Magnetic Interference (EMI), and a suite of protection functions to enhance system reliability.

Pin Configuration and Functional Description

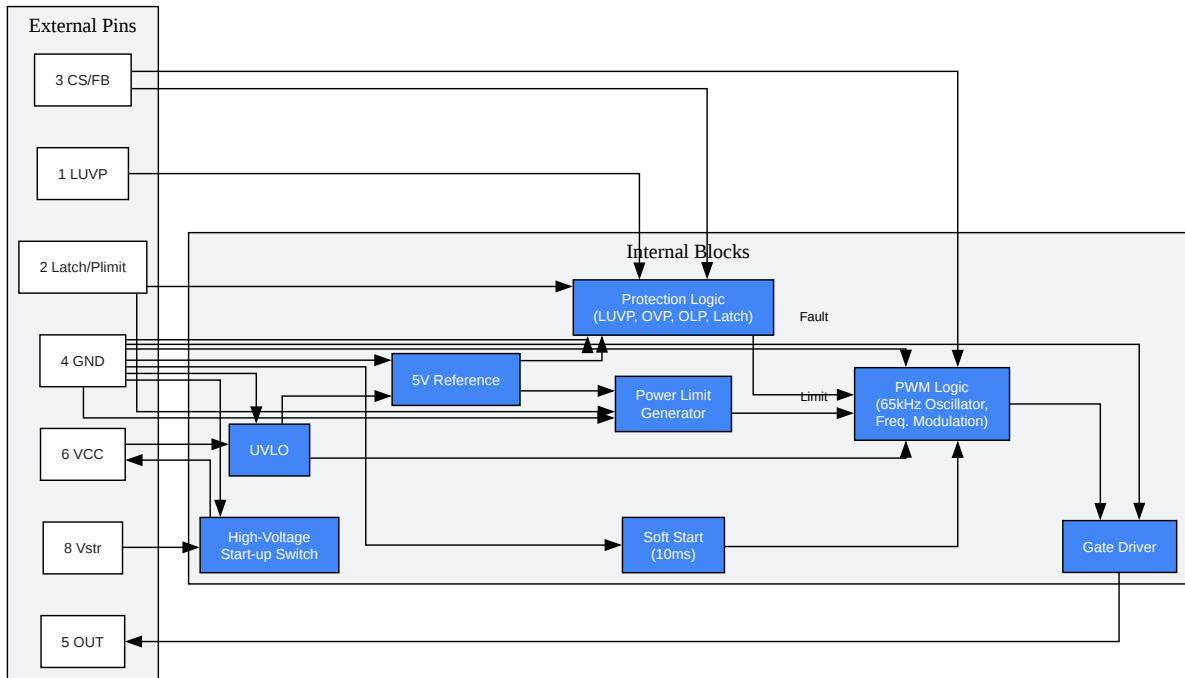
The **FAN7602** is offered in an 8-pin DIP/SOP package. The pinout and a detailed description of each pin's function are provided below.

Pin Number	Pin Name	Pin Function Description
1	LUVVP	Line Under-Voltage Protection: This pin is used to protect the power supply in the event that the input voltage falls below a rated level. [1] [3]
2	Latch/Plimit	Latch Protection and Power Limit: When the voltage on this pin exceeds 4V, latch protection is activated. This protection can be reset when the VCC voltage drops below 5V. Additionally, this pin facilitates a power limit function where the Over-Current Protection (OCP) level decreases as the pin voltage increases. [1] [3] [4]
3	CS/FB	Current Sense and Feedback: This pin serves a dual purpose of sensing the MOSFET current for current mode PWM control and Over-Current Protection (OCP). It also receives feedback information about the output voltage. An external RC filter is used to combine the current sense and output voltage feedback signals. [1] [3] [4]
4	GND	Ground: This pin provides the ground reference for the entire IC. For optimal performance, it is recommended to separate

		the signal ground and the power ground.[1][3][4]
5	OUT	Gate Drive Output: This pin delivers the drive signal to an external MOSFET. It has a peak sourcing current of 450mA and a peak sinking current of 600mA. To ensure proper operation, it is crucial to minimize stray inductance in the gate drive path.[1][3][4]
6	VCC	Supply Voltage: This pin supplies the operating current for the IC and the drive current for the external MOSFET.[1][3][4]
7	NC	No Connection: This pin is not internally connected.
8	Vstr	Start-up: This pin provides the initial operating current for the IC during the start-up sequence. After start-up, an internal JFET is turned off to reduce power consumption.[1]

Internal Block Diagram and Signal Flow

The internal architecture of the **FAN7602** integrates several key functional blocks to achieve its control and protection features. The following diagram illustrates the logical relationship between these blocks and their connection to the external pins.



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FAN7602 Internal Functional Block Diagram

Experimental Protocols

Detailed experimental protocols for characterizing the **FAN7602**, such as measuring its low operating current, soft-start time, and various protection thresholds, would typically involve a standardized test fixture. A typical flyback converter application circuit, as shown in the component's datasheet, serves as the basis for these measurements.

Key Experimental Setups:

- Operating and Start-up Current Measurement:
 - The **FAN7602** is configured in a typical application circuit with no load connected to the output.
 - For start-up current, the Vstr pin is supplied with a specified voltage (e.g., 30V), and the current is measured.
 - For operating supply current, the output is disabled (no switching), and the current drawn by the VCC pin is measured.
- Under-Voltage Lockout (UVLO) Threshold Measurement:
 - The VCC voltage is gradually increased until the IC starts switching, which determines the start threshold voltage.
 - The VCC voltage is then decreased until the IC stops switching, which determines the stop threshold voltage.
- Soft-Start Time Measurement:
 - The output of the gate driver (OUT pin) is monitored with an oscilloscope.
 - The time it takes for the output pulse width to ramp from zero to its steady-state value upon startup is measured as the soft-start time.

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